

Optimized Solubilization and Storage of Sigmoidin A: A Technical Guide

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Compound of Interest

Compound Name: Sigmoidin A

CAS No.: 87746-48-3

Cat. No.: B192380

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Abstract & Scientific Context

Sigmoidin A (C₂₅H₂₈O₆) is a bioactive prenylated flavanone originally isolated from *Erythrina sigmoidea*.^[1] It exhibits significant antimicrobial, antioxidant, and anti-inflammatory properties, specifically as a selective inhibitor of 5-lipoxygenase (5-LOX) [1].

However, the presence of two prenyl (3-methyl-2-butenyl) groups on the B-ring renders **Sigmoidin A** highly lipophilic and sensitive to oxidative degradation. Improper solubilization in dimethyl sulfoxide (DMSO) frequently leads to compound precipitation upon aqueous dilution or oxidative artifacts during storage. This application note provides a field-validated protocol to ensure the chemical integrity and biological reproducibility of **Sigmoidin A** in cellular and enzymatic assays.

Physicochemical Profile

Before handling, verify the specific batch parameters.^[2] The molecular weight below is the standard for **Sigmoidin A**.

Property	Specification
IUPAC Name	(2S)-2-[3,4-dihydroxy-2,5-bis(3-methylbut-2-enyl)phenyl]-5,7-dihydroxy-2,3-dihydrochromen-4-one
Molecular Formula	C ₂₅ H ₂₈ O ₆
Molecular Weight	424.49 g/mol
Solubility (DMSO)	~13 mg/mL (approx. 30 mM) [2]
Solubility (Water)	Insoluble (Precipitates immediately)
Appearance	Off-white to light yellow solid
Stability	Sensitive to light, oxidation, and freeze-thaw cycles

Critical Materials & Reagents

- **Sigmoidin A:** Solid powder (Store at -20°C, desiccated).
- **Solvent:** Anhydrous DMSO (Dimethyl Sulfoxide), ≥99.9%, sterile filtered.
 - **Critical Insight:** Standard DMSO is hygroscopic. Absorbed atmospheric water can catalyze the precipitation of prenylated flavonoids and facilitate hydrolysis. Use a fresh bottle or DMSO stored over molecular sieves.
- **Vials:** Amber glass vials with Teflon-lined caps (to prevent plasticizer leaching and photodegradation).
- **Equipment:** Vortex mixer, Ultrasonic water bath (temperature controlled).

Protocol 1: Preparation of Stock Solution (10 mM)

Target Concentration: 10 mM is the recommended standard stock. Higher concentrations (e.g., 30 mM) approach the solubility limit and increase the risk of crashing out during freeze cycles.

Step-by-Step Methodology:

- Equilibration: Remove the **Sigmoidin A** vial from the freezer and allow it to equilibrate to room temperature (approx. 15-20 mins) before opening.
 - Why? Opening a cold vial causes condensation of atmospheric moisture onto the hygroscopic powder, accelerating degradation.
- Weighing: Weigh 1.0 mg of **Sigmoidin A** into a sterile amber glass vial.
 - Note: Due to static electricity often affecting small flavonoid masses, use an anti-static gun if available.
- Calculation (for 1 mg):
- Solubilization: Add 235.6 μL of Anhydrous DMSO to the vial.
- Mixing: Vortex vigorously for 30 seconds.
 - Observation: If the solution is not perfectly clear, sonicate in a water bath at 37°C for 2-5 minutes. Do not exceed 40°C, as prenyl groups are thermally labile.
- Inspection: Invert the vial against a light source. The solution must be a clear, yellow-tinted liquid with no visible particulates.

Protocol 2: Storage & Handling

Prenylated flavonoids are prone to oxidation at the prenyl double bonds.

- Aliquoting: Immediately dispense the stock solution into small, single-use aliquots (e.g., 20–50 μL) in amber microtubes.
 - Why? Repeated freeze-thaw cycles introduce moisture and oxygen, leading to polymerization or precipitation.
- Storage Conditions:
 - Short-term (1 month): -20°C.[3]
 - Long-term (6 months): -80°C.[3]

- Inert Gas Overlay (Optional but Recommended): If storing larger volumes, overlay the liquid with Argon or Nitrogen gas before capping to displace oxygen.

Protocol 3: Serial Dilution for Bioassays

Directly adding high-concentration DMSO stock to cell culture media often causes immediate precipitation (the "crashing out" effect), resulting in false negatives in bioassays.

The "Intermediate Dilution" Method:

- Prepare Intermediate Stock: Dilute the 10 mM DMSO stock 1:10 in pure DMSO to create a 1 mM working stock.
- Prepare Aqueous Working Solution:
 - Add the 1 mM DMSO solution dropwise to the culture medium/buffer while vortexing.
 - Ensure the final DMSO concentration remains < 0.5% (v/v) to avoid solvent toxicity.[4]
 - Example: To achieve 5 μ M final concentration in 1 mL media: Add 5 μ L of 1 mM stock. (DMSO = 0.5%).[3]

Molarity Calculator (Based on MW 424.49)

Use this table to determine the volume of DMSO required to dissolve specific masses of **Sigmoidin A**.

Target Concentration	Mass: 1 mg	Mass: 5 mg	Mass: 10 mg
1 mM	2.356 mL	11.779 mL	23.558 mL
5 mM	471.2 μ L	2.356 mL	4.712 mL
10 mM (Standard)	235.6 μ L	1.178 mL	2.356 mL
25 mM (High)	94.2 μ L	471.2 μ L	942.3 μ L

Workflow Visualization



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Figure 1: Step-by-step workflow for the solubilization and handling of **Sigmoidin A** to ensure stability.

References

- Njamen, D., et al. (2004).[1][5] "Anti-inflammatory activities of two flavanones, **Sigmoidin A** and Sigmoidin B, from *Erythrina sigmoidea*." [1][6] *Planta Medica*.
- MedChemExpress. "**Sigmoidin A** Product Datasheet & Solubility."
- TargetMol. "(+/-)-**Sigmoidin A** Chemical Properties."
- Gaylord Chemical. "Dimethyl Sulfoxide (DMSO) Solubility Data & Best Practices."

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Sources

1. Thieme E-Journals - *Planta Medica* / Abstract [thieme-connect.com]
2. researchgate.net [researchgate.net]
3. medchemexpress.com [medchemexpress.com]
4. medchemexpress.cn [medchemexpress.cn]
5. researchgate.net [researchgate.net]
6. Anti-inflammatory activities of two flavanones, sigmoidin A and sigmoidin B, from *Erythrina sigmoidea* - PubMed [pubmed.ncbi.nlm.nih.gov]

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